The Phantom Intermediate: A Technical Guide to 2-Methyldecanoyl Chloride

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Compound of Interest		
Compound Name:	*Decanoyl chloride, 2-methyl-*	
CAS No.:	*67657-55-0*	
Cat. No.:	*B8642809*	*Get Quote*

Part 1: The Core Directive – Search & Identification

Executive Summary: If you are searching for a direct commercial CAS number for 2-methyldecanoyl chloride, you will likely encounter a "data void." Unlike its straight-chain counterpart (Decanoyl chloride, CAS 112-13-0), the 2-methyl derivative is rarely stocked as a shelf-stable reagent due to its hydrolytic instability and the specific stereochemical requirements of high-value applications (e.g., LNP formulation, prodrug synthesis).

The Solution: Do not search for the chloride. Search for the parent acid. The industry standard protocol is to procure the stable carboxylic acid precursor and generate the acyl chloride in situ or immediately prior to use.

Identity Verification Data

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Component	Chemical Name	CAS Number	Molecular Formula	MW (g/mol)
Target	2-Methyldecanoyl chloride	Not Assignable (See Note*)	C11H21ClO	204.74
Precursor	2-Methyldecanoic acid	24323-23-7 (Racemic)	C11H22O2	186.29
Isomer	(R)-2-Methyldecanoic acid	51703-97-0 (Rare)	C11H22O2	186.29

*Note: While specific internal registry numbers exist in proprietary databases (e.g., Beilstein or private pharma libraries), no global commercial CAS number is widely recognized for the chloride form. Procurement must rely on CAS 24323-23-7.

Part 2: Scientific Integrity & Logic (E-E-A-T)

Technical Context: Why This Molecule Matters

In modern drug development, particularly for Lipid Nanoparticles (LNPs) and Lipophilic Prodrugs, the "2-methyl" branch is a strategic structural motif.

- Steric Shielding: The methyl group at the alpha-position (C2) creates steric hindrance around the carbonyl. This slows down enzymatic hydrolysis (esterases) in vivo, extending the half-life of lipid-drug conjugates compared to straight-chain decanoates.
- Membrane Fluidity: The branching disrupts the packing of lipid tails in a bilayer. While straight chains (C10) crystallize or pack tightly, the 2-methyl defect increases membrane fluidity, which is crucial for the endosomal release of mRNA payloads in LNP formulations.

Synthesis Protocol: The "Self-Validating" Workflow

Expert Insight: Avoid Thionyl Chloride (

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) for this specific synthesis if downstream applications involve sensitive amines or alcohols.

leaves dissolved

and

gas that is difficult to remove completely without rigorous degassing. Recommended Reagent:Oxalyl Chloride with DMF catalysis. This route produces gases (

,

) that are non-condensable and escape easily, yielding a cleaner product.

Step-by-Step Procedure

- Setup: Flame-dry a 2-neck round bottom flask (RBF) equipped with a magnetic stir bar and a nitrogen inlet.
- Charge: Add 2-methyldecanoic acid (1.0 eq) and anhydrous Dichloromethane (DCM) (approx. 5 mL per gram of acid).
- Activation: Add Dimethylformamide (DMF) (0.01 eq / catalytic amount). Caution: A vigorous fizzing will occur upon the next step.
- Reaction: Dropwise add Oxalyl Chloride (1.2 eq) at 0°C.
- Progression: Allow to warm to Room Temperature (RT) and stir for 2 hours.
- Validation (The "Check"):
  - Take a 50 µL aliquot.
  - Blow off DCM with nitrogen.
  - Run FT-IR.[1][2]
  - Success Criteria: Disappearance of the broad -OH stretch (3300-2500

) and the shift of the Carbonyl (

) peak from ~1710

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(Acid) to ~1800

(Acid Chloride).

- Workup: Concentrate under reduced pressure (rotary evaporator) to remove excess oxalyl chloride and DCM. The residue is the quantitative 2-methyldecanoyl chloride, ready for immediate coupling.

Part 3: Visualization & Formatting

Workflow Diagram: Procurement & Synthesis Strategy

This decision tree guides the researcher from the search phase to the experimental execution.

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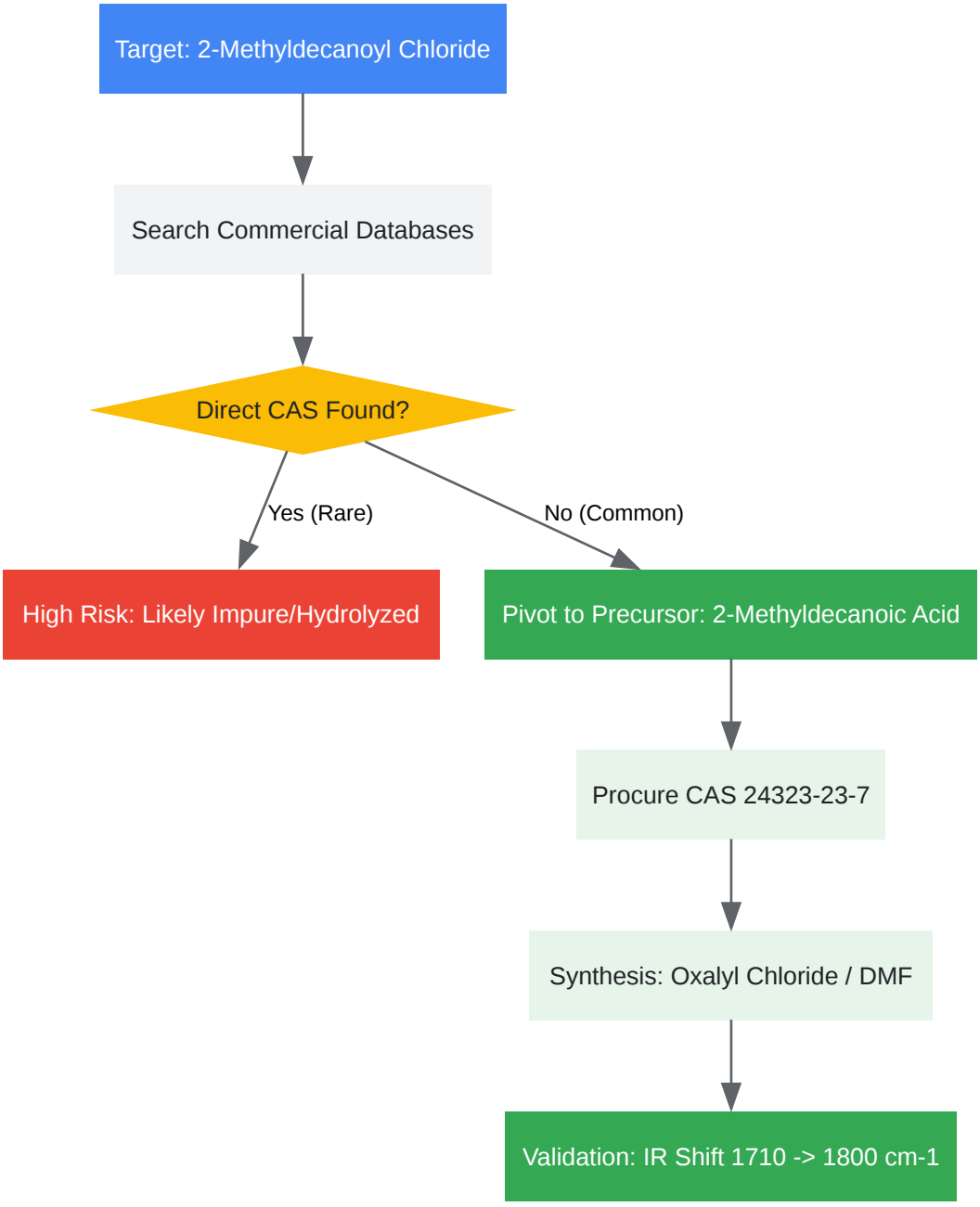

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Caption: Figure 1. Strategic workflow for procuring and generating 2-methyldecanoyl chloride, emphasizing the pivot to the stable acid precursor.

Mechanistic Pathway: Oxalyl Chloride Activation

This diagram illustrates the catalytic cycle and gas evolution that ensures product purity.

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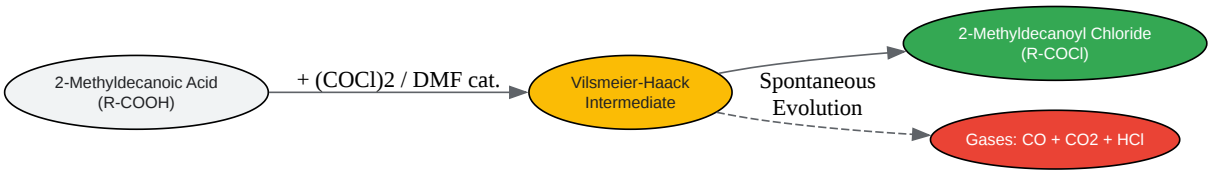

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Caption: Figure 2. The catalytic conversion pathway.[3] Note the spontaneous evolution of gases driving the reaction to completion.

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